

# Ro 64-6198 solubility and preparation for experiments

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## Compound of Interest

Compound Name: Ro 64-6198

Cat. No.: B1680701

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## Application Notes and Protocols for Ro 64-6198

These application notes provide detailed information on the solubility, preparation, and biological activity of **Ro 64-6198**, a potent and selective nonpeptide agonist for the Nociceptin/Orphanin FQ (N/OFQ) receptor (NOP), also known as the opioid receptor-like 1 (ORL-1) receptor. The provided protocols are intended for researchers, scientists, and drug development professionals.

## Solubility and Preparation

Proper dissolution and preparation of **Ro 64-6198** are critical for accurate and reproducible experimental results. The solubility of **Ro 64-6198** is dependent on the solvent and the intended application (in vitro vs. in vivo).

Table 1: Solubility of **Ro 64-6198**

Solvent/Vehicle System	Application	Maximum Concentration	Reference
Dimethyl sulfoxide (DMSO)	In vitro	Not specified, used for stock solutions	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	In vivo	$\geq 2.5$ mg/mL (6.23 mM)	[2]
10% DMSO, 10% Tween 80, 80% distilled water	In vivo	Not specified, used for 1 mg/kg IP injections	[3][4]
DMSO:Tween 80:sterile water (1:1:8)	In vivo	Not specified	[5][6]
4:1:5 DMSO:Tween 80:sterile water	In vivo	Not specified	[7]

## Protocols for Solution Preparation

### Protocol 1: Preparation of **Ro 64-6198** Stock Solution for In Vitro Experiments

- Materials:
  - Ro 64-6198** powder
  - Anhydrous dimethyl sulfoxide (DMSO)
  - Sterile microcentrifuge tubes or vials
- Procedure:
  - Equilibrate the **Ro 64-6198** powder to room temperature before opening the vial.
  - Weigh the desired amount of **Ro 64-6198** and dissolve it in an appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
  - Vortex or sonicate briefly to ensure complete dissolution.

4. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
5. Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[\[2\]](#)[\[8\]](#)

#### Protocol 2: Preparation of **Ro 64-6198** for In Vivo Administration

This protocol is an example for preparing a dosing solution with a final concentration of  $\geq 2.5$  mg/mL.[\[2\]](#)

- Materials:
  - **Ro 64-6198**
  - Dimethyl sulfoxide (DMSO)
  - Polyethylene glycol 300 (PEG300)
  - Tween-80
  - Sterile saline (0.9% NaCl)
  - Sterile tubes
- Procedure:
  1. Prepare a stock solution of **Ro 64-6198** in DMSO (e.g., 25 mg/mL).
  2. For a 1 mL final dosing solution, add the solvents sequentially:
    - To 400  $\mu$ L of PEG300, add 100  $\mu$ L of the 25 mg/mL **Ro 64-6198** stock in DMSO. Mix thoroughly.
    - Add 50  $\mu$ L of Tween-80 to the mixture and mix until a clear solution is formed.
    - Add 450  $\mu$ L of sterile saline to reach the final volume of 1 mL. Mix well.
  3. The final concentration of the vehicle is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

4. It is recommended to prepare this working solution fresh on the day of the experiment.

## Biological Activity and Signaling Pathway

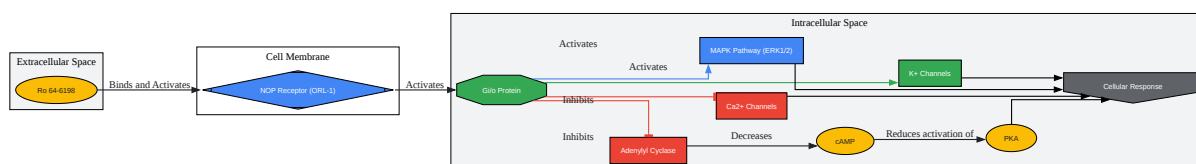
**Ro 64-6198** is a potent and selective agonist for the NOP receptor, with over 100-fold selectivity compared to classical opioid receptors ( $\mu$ ,  $\delta$ , and  $\kappa$ ).<sup>[7]</sup>

Table 2: Pharmacological Data for **Ro 64-6198**

Parameter	Value	Receptor	Assay	Reference
EC <sub>50</sub>	25.6 nM	NOP	Not specified	<sup>[8]</sup>
EC <sub>50</sub> (arrestin3 recruitment)	0.912 $\mu$ M	NOP	In vitro	<sup>[8]</sup>
EC <sub>50</sub> (arrestin2 recruitment)	1.20 $\mu$ M	NOP	In vitro	<sup>[8]</sup>
K <sub>i</sub>	0.3 nM	NOP	Receptor binding	<sup>[9]</sup>
K <sub>i</sub>	36 nM	MOP	Receptor binding	<sup>[9]</sup>
K <sub>i</sub>	214 nM	KOP	Receptor binding	<sup>[9]</sup>
K <sub>i</sub>	3,787 nM	DOP	Receptor binding	<sup>[9]</sup>

## Signaling Pathway of Ro 64-6198 via the NOP Receptor

The NOP receptor is a G protein-coupled receptor (GPCR) that primarily couples to Gi/o proteins.<sup>[10]</sup> Activation of the NOP receptor by **Ro 64-6198** initiates a signaling cascade that leads to various cellular responses.

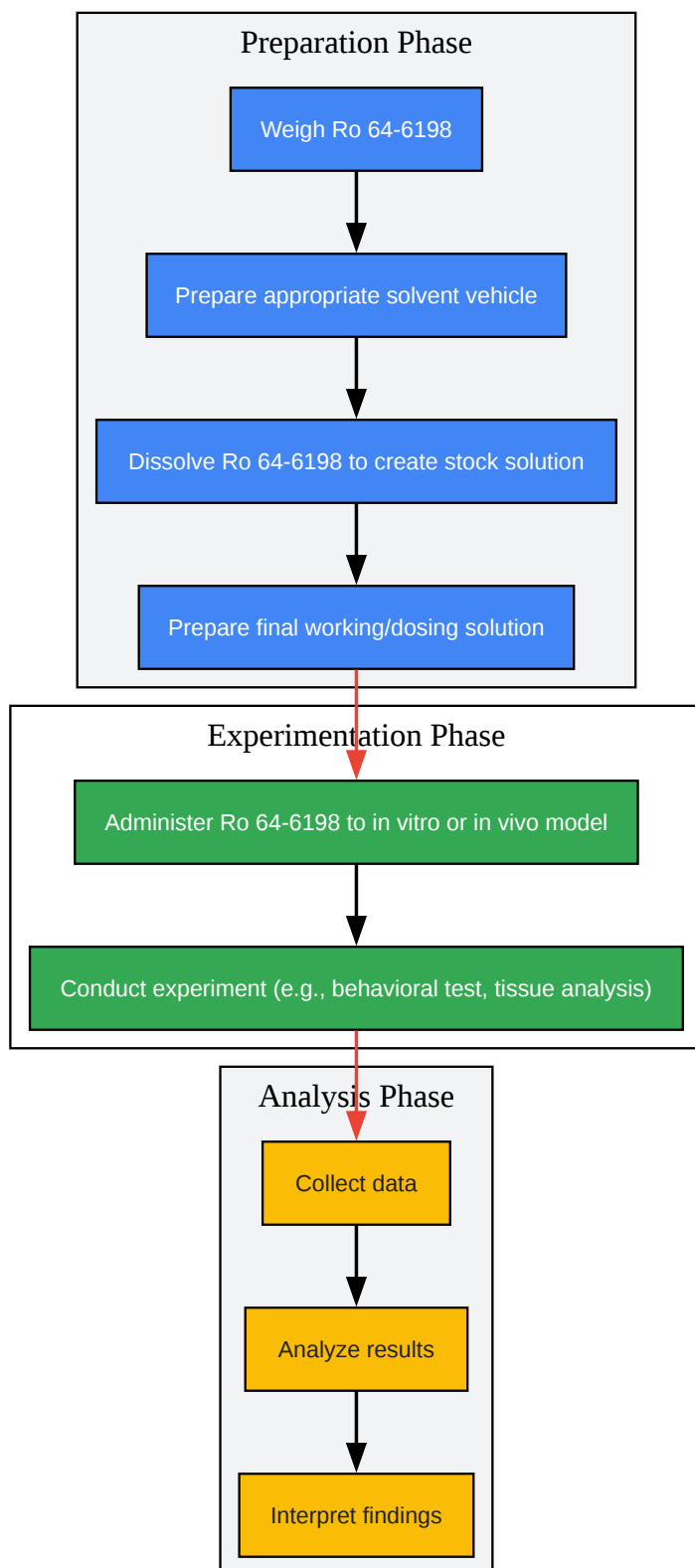


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Caption: Signaling pathway of **Ro 64-6198** via the NOP receptor.

## Experimental Workflow

The following diagram outlines a general workflow for conducting experiments with **Ro 64-6198**.



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